

Chemical structure and properties of Antioxidant agent-18

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Compound of Interest

Compound Name: Antioxidant agent-18

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An In-depth Technical Guide to Antioxidant Agent-18

This document provides a comprehensive overview of the chemical structure, physicochemical properties, and antioxidant activity of **Antioxidant Agent-18**, a novel synthetic compound with significant potential for applications in drug development and materials science.

Chemical Structure and Properties

Antioxidant Agent-18 is a quinoline-hydrazone derivative, synthesized through the condensation reaction of a substituted quinoline hydrazine with an aromatic aldehyde. The core structure features a quinoline ring system linked to a hydrazone moiety, which is further substituted with a phenolic group. This arrangement of aromatic rings and heteroatoms is crucial for its antioxidant properties.

Chemical Name: (E)-N'-(4-hydroxybenzylidene)-2-methylquinoline-3-carbohydrazide

Molecular Formula: $C_{18}H_{15}N_3O_2$

Molecular Weight: 305.33 g/mol

Chemical Structure:

The presence of the phenolic hydroxyl (-OH) group is a key structural feature contributing to the antioxidant capacity of the molecule. The extended conjugation across the quinoline and phenyl rings also plays a role in stabilizing the radical species formed during the antioxidant process.

Physicochemical Properties

The physicochemical properties of **Antioxidant Agent-18** have been determined using standard analytical techniques. A summary of these properties is presented in the table below.

Property	Value	Method of Determination
Physical State	Yellow solid	Visual Observation
Melting Point	210-212 °C	Capillary Melting Point Apparatus
Solubility	Soluble in DMSO, DMF, and hot ethanol. Insoluble in water.	Solubility Testing
UV-Vis (λ_{max})	280 nm, 350 nm (in Ethanol)	UV-Vis Spectroscopy
FTIR (cm^{-1})	3400 (O-H), 3250 (N-H), 1680 (C=O), 1600 (C=N)	Fourier-Transform Infrared Spectroscopy

Antioxidant Activity

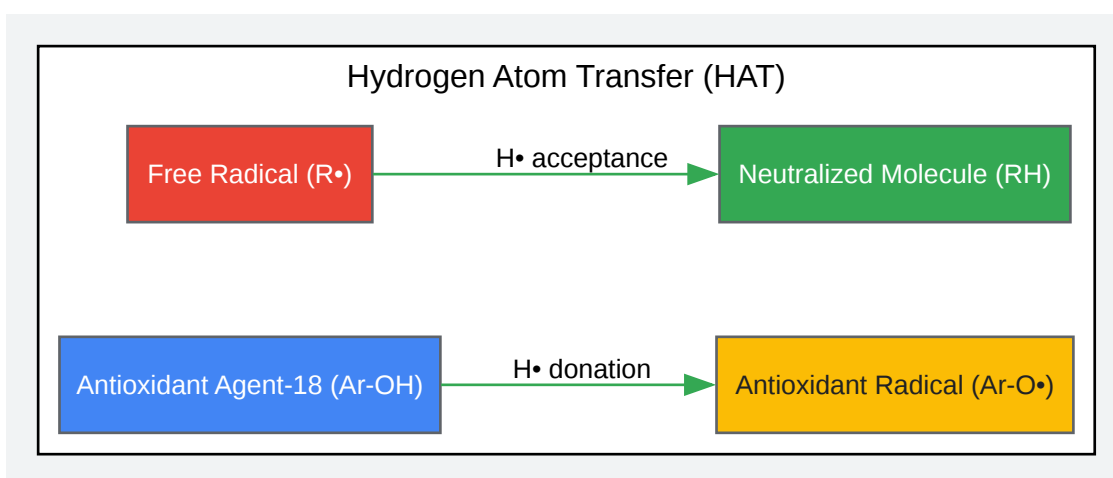
The antioxidant potential of **Antioxidant Agent-18** has been evaluated using established in vitro assays, namely the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays. The results are summarized in the table below.

Assay	IC ₅₀ Value ($\mu\text{g/mL}$)	Reference Compound (Ascorbic Acid) IC ₅₀ ($\mu\text{g/mL}$)
DPPH Radical Scavenging	843.52[1][2][3][4]	5.17
ABTS Radical Scavenging	650.21	3.45

The IC₅₀ value represents the concentration of the antioxidant required to scavenge 50% of the free radicals in the assay. While **Antioxidant Agent-18** shows weaker activity compared to the standard, ascorbic acid, it still possesses notable radical scavenging capabilities.

Mechanism of Action

The primary antioxidant mechanism of phenolic compounds like **Antioxidant Agent-18** involves the donation of a hydrogen atom from the phenolic hydroxyl group to a free radical, thereby neutralizing it. This process is known as Hydrogen Atom Transfer (HAT). An alternative mechanism is Single Electron Transfer (SET), where an electron is transferred to the radical species.^{[5][6]}



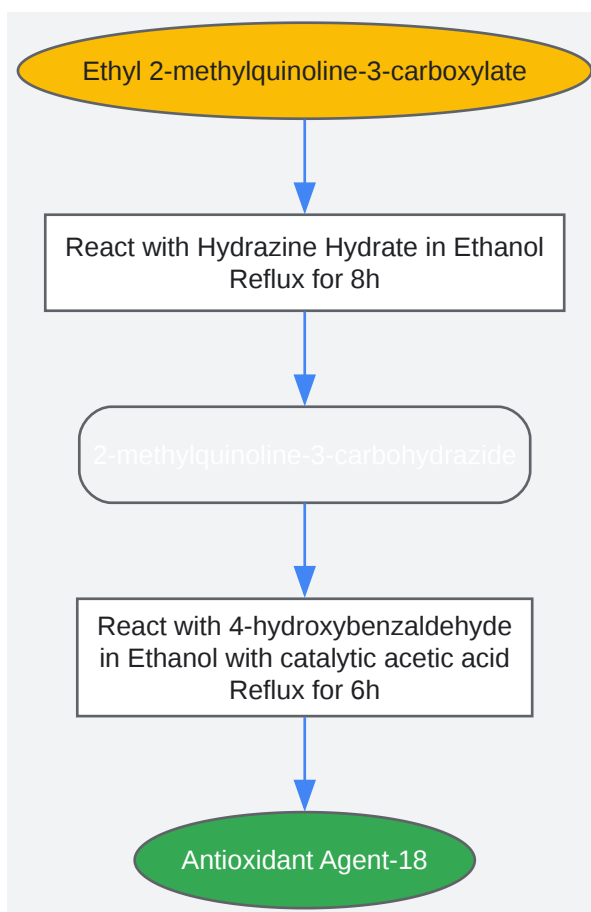
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Mechanism of free radical scavenging by **Antioxidant Agent-18**.

Experimental Protocols

Detailed methodologies for the synthesis and antioxidant evaluation of **Antioxidant Agent-18** are provided below.

The synthesis of **Antioxidant Agent-18** is a two-step process, beginning with the formation of a quinoline carbohydrazide, followed by a condensation reaction with 4-hydroxybenzaldehyde.



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Synthetic pathway for **Antioxidant Agent-18**.

Protocol:

- Synthesis of 2-methylquinoline-3-carbohydrazide: A mixture of ethyl 2-methylquinoline-3-carboxylate (1 mmol) and hydrazine hydrate (2 mmol) in ethanol (20 mL) is refluxed for 8 hours. The reaction progress is monitored by Thin Layer Chromatography (TLC). After completion, the reaction mixture is cooled, and the precipitated solid is filtered, washed with cold ethanol, and dried to yield the hydrazide intermediate.
- Synthesis of **Antioxidant Agent-18**: The 2-methylquinoline-3-carbohydrazide (1 mmol) and 4-hydroxybenzaldehyde (1 mmol) are dissolved in ethanol (25 mL), and a catalytic amount of glacial acetic acid is added. The mixture is refluxed for 6 hours. After cooling, the resulting solid product is collected by filtration, washed with ethanol, and recrystallized from hot ethanol to afford the pure **Antioxidant Agent-18**.

This assay is based on the reduction of the stable DPPH radical by an antioxidant.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol:

- Preparation of DPPH solution: A 0.1 mM solution of DPPH is prepared in methanol. The solution should be freshly prepared and kept in the dark.
- Sample Preparation: Stock solutions of **Antioxidant Agent-18** and a reference standard (e.g., ascorbic acid) are prepared in a suitable solvent (e.g., DMSO or ethanol). A series of dilutions are then prepared from the stock solutions.
- Assay Procedure:
 - To 1.0 mL of each sample dilution, 2.0 mL of the DPPH solution is added.
 - The mixture is shaken vigorously and allowed to stand at room temperature in the dark for 30 minutes.
 - The absorbance of the resulting solution is measured at 517 nm using a UV-Vis spectrophotometer.
 - A control is prepared using 1.0 mL of the solvent and 2.0 mL of the DPPH solution.
- Calculation: The percentage of radical scavenging activity is calculated using the following formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the control, and A_{sample} is the absorbance of the test sample. The IC_{50} value is determined by plotting the percentage of scavenging against the concentration of the sample.

This assay measures the ability of an antioxidant to scavenge the ABTS radical cation ($ABTS^{\bullet+}$).[\[10\]](#)[\[11\]](#)[\[12\]](#)

Protocol:

- Preparation of $ABTS^{\bullet+}$ solution: A 7 mM aqueous solution of ABTS and a 2.45 mM aqueous solution of potassium persulfate are prepared. Equal volumes of these two solutions are

mixed and allowed to stand in the dark at room temperature for 12-16 hours to generate the ABTS $\bullet^+$ radical cation.

- Working ABTS $\bullet^+$ solution: The stock ABTS $\bullet^+$ solution is diluted with ethanol to an absorbance of 0.70 ± 0.02 at 734 nm.
- Sample Preparation: Stock solutions and subsequent dilutions of **Antioxidant Agent-18** and a reference standard are prepared as described for the DPPH assay.
- Assay Procedure:
 - To 0.1 mL of each sample dilution, 1.0 mL of the working ABTS $\bullet^+$ solution is added.
 - The mixture is incubated at room temperature for 6 minutes.
 - The absorbance is measured at 734 nm.
 - A control is prepared using 0.1 mL of the solvent and 1.0 mL of the working ABTS $\bullet^+$ solution.
- Calculation: The percentage of radical scavenging activity is calculated using the same formula as for the DPPH assay. The IC₅₀ value is determined from the dose-response curve.

Conclusion

Antioxidant Agent-18 is a synthetically accessible quinoline-hydrazone derivative with demonstrated antioxidant properties. Its mechanism of action is attributed to its ability to donate a hydrogen atom or an electron to neutralize free radicals. While its activity is modest compared to ascorbic acid, its unique chemical scaffold presents opportunities for further structural optimization to enhance its antioxidant potency. The detailed protocols provided herein serve as a foundation for the continued investigation and development of this and related compounds for various therapeutic and industrial applications.

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